

Technical Guide: Adiponitrile-d8 (CAS 34006-32-1)

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Compound of Interest

Compound Name: Adiponitrile-d8

CAS No.: 34006-32-1

Cat. No.: B128690

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High-Purity Internal Standards for Quantitative Bioanalysis and Polymer Research

Executive Summary

Adiponitrile-d8 (1,4-Dicyanobutane-d8) is the fully deuterated isotopologue of adiponitrile, a critical intermediate in the synthesis of Nylon 6,6. In advanced research and drug development, **Adiponitrile-d8** serves two primary functions: as a Stable Isotope Labeled Internal Standard (SIL-IS) for the precise quantification of adiponitrile in biological or environmental matrices via mass spectrometry, and as a spectroscopic probe in the study of polymer chain dynamics.

This guide details the physicochemical properties, synthesis logic, and validated analytical workflows for CAS 34006-32-1, emphasizing its role in correcting for matrix effects during LC-MS/MS analysis.

Physicochemical Profile

Adiponitrile-d8 exhibits physical properties nearly identical to its non-deuterated counterpart, with slight variations in density and boiling point due to the Kinetic Isotope Effect (KIE).

Table 1: Comparative Properties Data

Property	Adiponitrile (Native)	Adiponitrile-d8 (Labeled)
CAS Number	111-69-3	34006-32-1
Formula		
Molecular Weight	108.14 g/mol	116.19 g/mol
Appearance	Colorless to light yellow oil	Colorless oil
Density (25°C)	0.967 g/mL	1.021 g/mL
Boiling Point	295°C	295°C (lit.) ^{[1][2][3]}
Melting Point	1–3°C	1–3°C
Isotopic Purity	N/A	Typically ≥ 98 atom % D
Solubility	Methanol, Ethanol, Chloroform	Methanol, Ethanol, Chloroform

Critical Note on Purity: For quantitative mass spectrometry, an isotopic purity of ≥98% is required to minimize the contribution of unlabeled (

) or partially labeled (

) isotopologues, which can interfere with the analyte signal [1].

Structural Visualization & Synthesis Logic

Chemical Structure

The molecule consists of a four-carbon deuterated alkyl chain terminated by nitrile groups. The Carbon-Deuterium (C-D) bonds are shorter and stronger than C-H bonds, providing high metabolic stability and preventing deuterium exchange in aqueous solvents.

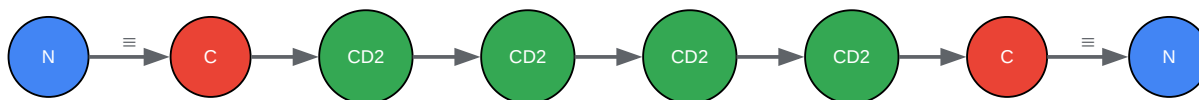


Figure 1: Adiponitrile-d8 (Tetramethylene-d8-dicyanide) Backbone

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Synthesis Route

While industrial adiponitrile is made via the hydrocyanation of butadiene, the d8-isotopologue is typically synthesized in the laboratory via Nucleophilic Substitution (

) to ensure high isotopic incorporation.

- Precursor: 1,4-Dichlorobutane-d8 (derived from deuterated diols).
- Reagent: Sodium Cyanide (NaCN) or Potassium Cyanide (KCN).
- Mechanism: The cyanide ion displaces the chloride leaving group.

Analytical Applications: LC-MS/MS Protocol[5][6][7]

The primary application of **Adiponitrile-d8** is as an internal standard (IS) for quantifying trace adiponitrile in environmental water or biological fluids (toxicology).

Why Use Adiponitrile-d8?

- Correction of Matrix Effects: Biological matrices (urine/plasma) often cause Ion Suppression in Electrospray Ionization (ESI). Because the d8-standard co-elutes with the analyte, it experiences the exact same suppression.
- Extraction Efficiency: It compensates for analyte loss during Liquid-Liquid Extraction (LLE) or Solid Phase Extraction (SPE).

Validated Workflow (LC-MS/MS)

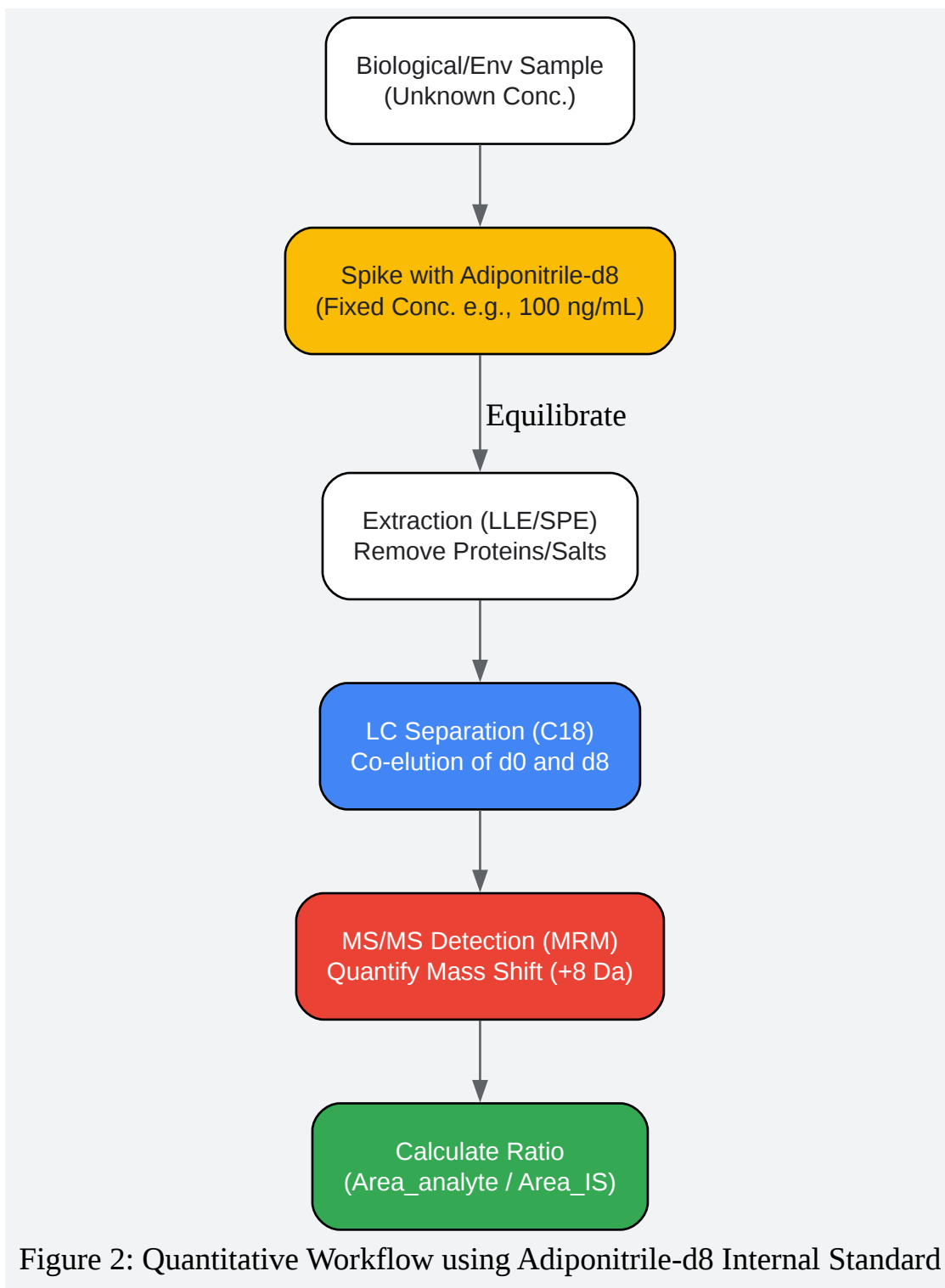
Instrument Parameters:

- Source: ESI (Positive Mode). Adiponitrile forms

or

adducts.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 2.1 x 50mm).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile Gradient.
- Transitions (MRM):
 - Analyte (Native): 109.1
54.1 m/z
 - Internal Standard (d8): 117.2
62.1 m/z (Mass shift +8 Da)



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Protocol Steps

- Preparation: Prepare a stock solution of **Adiponitrile-d8** in Methanol (1 mg/mL). Store at -20°C.
- Spiking: Add 10
L of diluted IS working solution to 100
L of sample.
- Extraction: Perform protein precipitation with cold Acetonitrile (1:3 ratio) or LLE using Ethyl Acetate.
- Analysis: Inject 5
L into the LC-MS/MS. Monitor the 117.2 m/z precursor.

Safety & Handling (E-E-A-T)

Warning: **Adiponitrile-d8** possesses the same toxicity profile as native adiponitrile. It is a Nitrile and a precursor to cyanide in vivo [2].

- Toxicity Mechanism: Metabolized by cytochrome P450 enzymes in the liver to release cyanide ions (
) , which inhibit cytochrome c oxidase (cellular respiration).
- Handling:
 - Skin: Rapidly absorbed through skin. Use Butyl Rubber or Silver Shield gloves (Nitrile gloves offer poor protection against nitriles).
 - Inhalation: Handle only in a fume hood.
- Storage: Keep cold (2-8°C) and dry. Hygroscopic.

References

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Sources

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